

## Core Chemical Properties and Synonyms

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### Compound of Interest

Compound Name: Methyl 3-aminobenzoate

Cat. No.: B107801

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**Methyl 3-aminobenzoate** is an organic compound featuring a benzene ring substituted with an amino group and a methyl ester.<sup>[1]</sup> Its structure lends itself to a variety of chemical transformations, making it a valuable intermediate in the synthesis of pharmaceuticals and other complex organic molecules.<sup>[2][3]</sup>

A comprehensive list of its synonyms and identifiers is provided below for clear identification and cross-referencing in literature and chemical databases.

Identifier Type	Value
IUPAC Name	methyl 3-aminobenzoate <sup>[4]</sup>
CAS Number	4518-10-9 <sup>[4]</sup>
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>2</sub> <sup>[4]</sup>
Common Synonyms	3-Aminobenzoic acid methyl ester <sup>[5]</sup> , Methyl m-aminobenzoate <sup>[4]</sup> , 3-(Methoxycarbonyl)aniline <sup>[1][6]</sup>

## Physicochemical and Spectroscopic Data

The physical and spectral characteristics of a compound are crucial for its identification, purification, and use in experimental settings. The following tables summarize the key physicochemical and spectroscopic data for **Methyl 3-aminobenzoate**.

## Physicochemical Properties

Property	Value	Reference(s)
Molecular Weight	151.16 g/mol	[4]
Appearance	Light beige to brown crystalline powder or crystals	[2][7]
Melting Point	50-54 °C	[8]
Boiling Point	281.5 °C at 760 mmHg	[8]
Density	1.2 ± 0.1 g/cm <sup>3</sup>	[8]
Solubility	Slightly soluble in water	[2]
Flash Point	140.4 °C	[8]
logP (o/w)	1.010 (est)	[9]

## Spectroscopic Data

Technique	Key Data Points	Reference(s)
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	δ (ppm): 7.41-7.34 (m), 7.198 (d), 6.841 (d), 3.872 (s), 3.72 (s)	[10]
<sup>13</sup> C NMR	δ (ppm): 167.2 (C=O)	[6]
Infrared (IR)	ν (cm <sup>-1</sup> ): 3450, 3350 (N-H stretch)	[6]
Mass Spectrometry (MS)	m/z: 151 (M <sup>+</sup> )	[6]

## Synthesis of Methyl 3-aminobenzoate

A common and efficient method for the laboratory synthesis of **Methyl 3-aminobenzoate** is the Fischer esterification of 3-aminobenzoic acid.[7]

## Experimental Protocol: Fischer Esterification

Materials:

- 3-Aminobenzoic acid
- Methanol (MeOH)
- Thionyl chloride (SOCl<sub>2</sub>) or concentrated Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Saturated aqueous sodium bicarbonate (NaHCO<sub>3</sub>) solution
- Ethyl acetate (EtOAc)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)

Procedure:

- In a round-bottom flask equipped with a reflux condenser, dissolve 3-aminobenzoic acid (1 equivalent) in excess methanol.[\[7\]](#)
- Cool the mixture to 0°C in an ice bath.[\[7\]](#)
- Slowly add thionyl chloride (2.5 equivalents) or a catalytic amount of concentrated sulfuric acid dropwise to the stirred solution.[\[7\]](#)[\[11\]](#)
- Reflux the reaction mixture for 24 hours.[\[11\]](#)
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the mixture and remove the excess methanol under reduced pressure.[\[7\]](#)
- Neutralize the residue by slowly adding a saturated aqueous solution of sodium bicarbonate until effervescence ceases.[\[7\]](#)
- Extract the aqueous mixture with ethyl acetate (3x volume).[\[7\]](#)
- Combine the organic layers and dry over anhydrous magnesium sulfate.[\[7\]](#)
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude **Methyl 3-aminobenzoate**.[\[7\]](#)

- The crude product can be further purified by column chromatography.

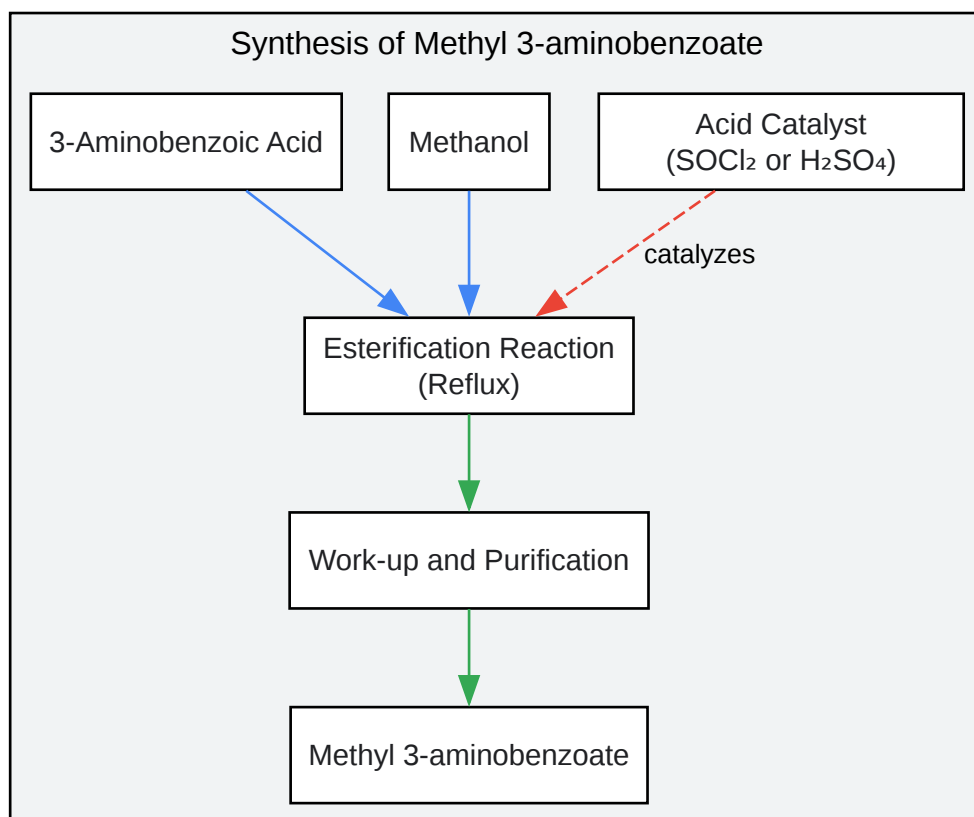
## Role in Chemical Synthesis and Drug Discovery

**Methyl 3-aminobenzoate** serves as a crucial building block in the synthesis of a wide range of organic molecules.<sup>[3]</sup> Its amino and ester functionalities allow for diverse chemical modifications, making it a valuable starting material for the preparation of more complex structures.

While there are no widely reported direct signaling pathways associated with **Methyl 3-aminobenzoate** itself, its structural analogs and derivatives have shown biological activity. For instance, Ethyl 3-aminobenzoate is known to act as a sodium channel blocker.<sup>[12]</sup> Furthermore, related compounds like Methyl 3-Amino-2-Fluorobenzoate are key intermediates in the synthesis of targeted cancer therapies.<sup>[5]</sup> This highlights the importance of the aminobenzoate scaffold in medicinal chemistry.

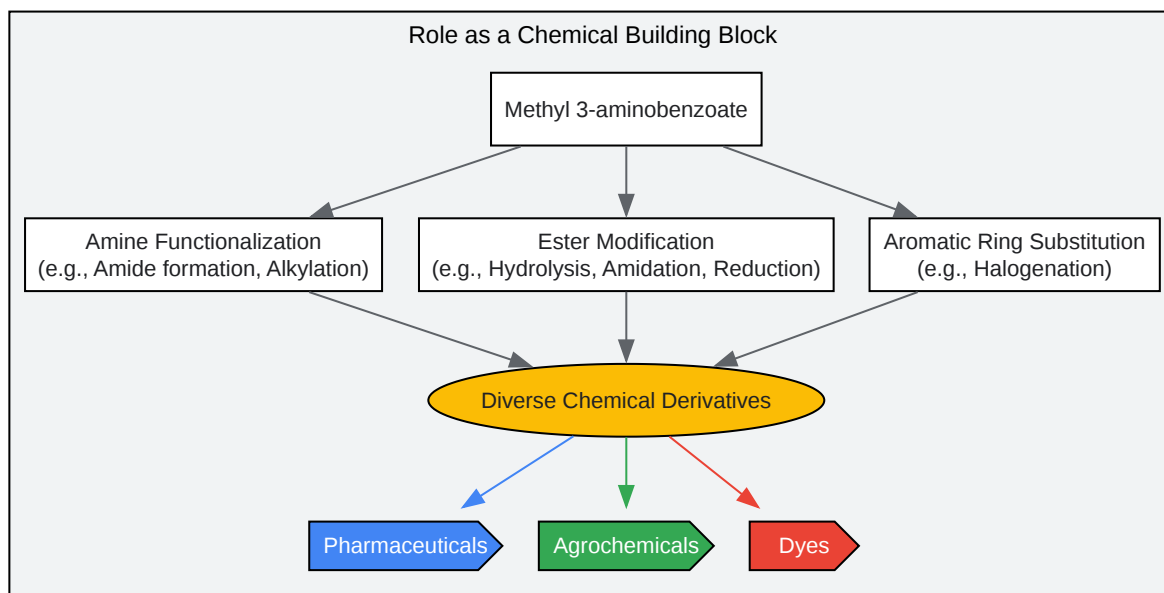
## Visualized Workflows and Logical Relationships

To illustrate the synthetic and conceptual utility of **Methyl 3-aminobenzoate**, the following diagrams are provided.



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Caption: Synthetic workflow for **Methyl 3-aminobenzoate**.



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Caption: Logical relationships of **Methyl 3-aminobenzoate** in synthesis.

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